

Application Notes and Protocols for AA92593 in Retinal Explant Studies

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Compound of Interest

Compound Name: AA92593

Cat. No.: B1663394

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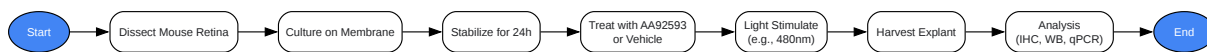
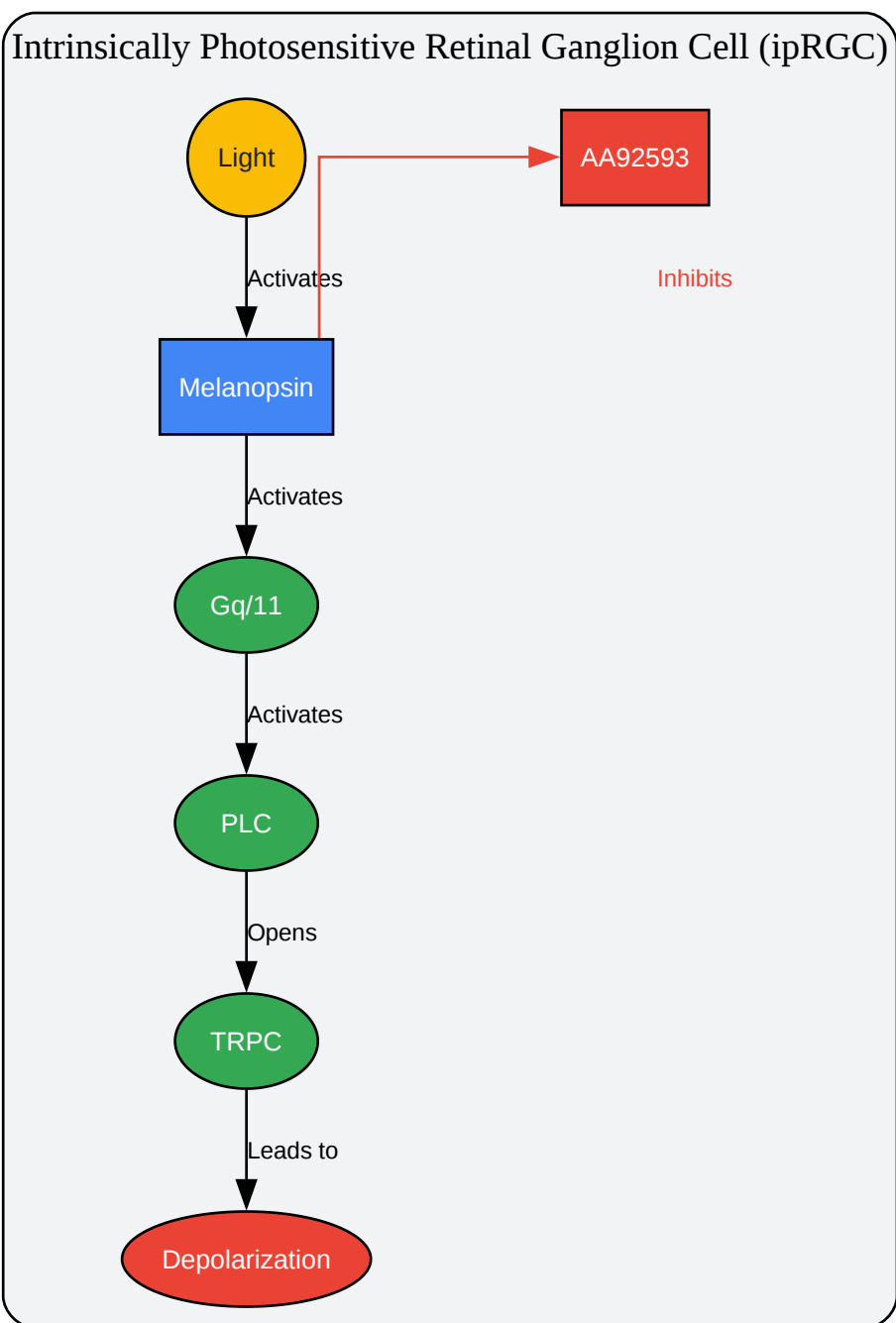
Introduction

AA92593 is a potent and selective antagonist of melanopsin (OPN4), a photopigment found in intrinsically photosensitive retinal ganglion cells (ipRGCs).^{[1][2][3]} These cells are crucial for non-image-forming visual functions, including circadian rhythm entrainment, the pupillary light reflex, and sleep regulation.^[2] **AA92593** acts as a competitive antagonist to the chromophore retinal, thereby inhibiting the light-induced signaling cascade in ipRGCs.^{[1][4][5]} This specific mode of action makes **AA92593** an invaluable tool for dissecting the role of melanopsin in retinal physiology and pathology.

Retinal explant culture is an ex vivo technique that maintains the structural and cellular organization of the retina for a period of days to weeks.^{[6][7][8][9]} This system provides a powerful platform for pharmacological studies, allowing for the controlled application of compounds and the subsequent analysis of cellular and molecular responses within a physiologically relevant context.^{[10][11][12]} These application notes provide detailed protocols for the use of **AA92593** in murine retinal explant studies to investigate the function and downstream signaling of melanopsin-expressing RGCs.

Mechanism of Action of AA92593

AA92593 is an opsinamide that specifically targets mammalian melanopsins.^{[1][4]} It functions by competitively binding to the retinal-binding pocket of the melanopsin protein.^{[1][2][5]} This prevents the binding of the natural chromophore, 9-cis-retinal, and consequently blocks the photoisomerization process that initiates G-protein-coupled signaling. The specificity of **AA92593** for melanopsin over other visual opsins, such as rhodopsin and cone opsins, has been demonstrated, ensuring that its effects are localized to ipRGCs.^{[1][3]}



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